

Amlexanox versus triamcinolone acetonide efficacy oral lichen planus

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Compound Focus: Amlexanox

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Detailed Experimental Data and Methodologies

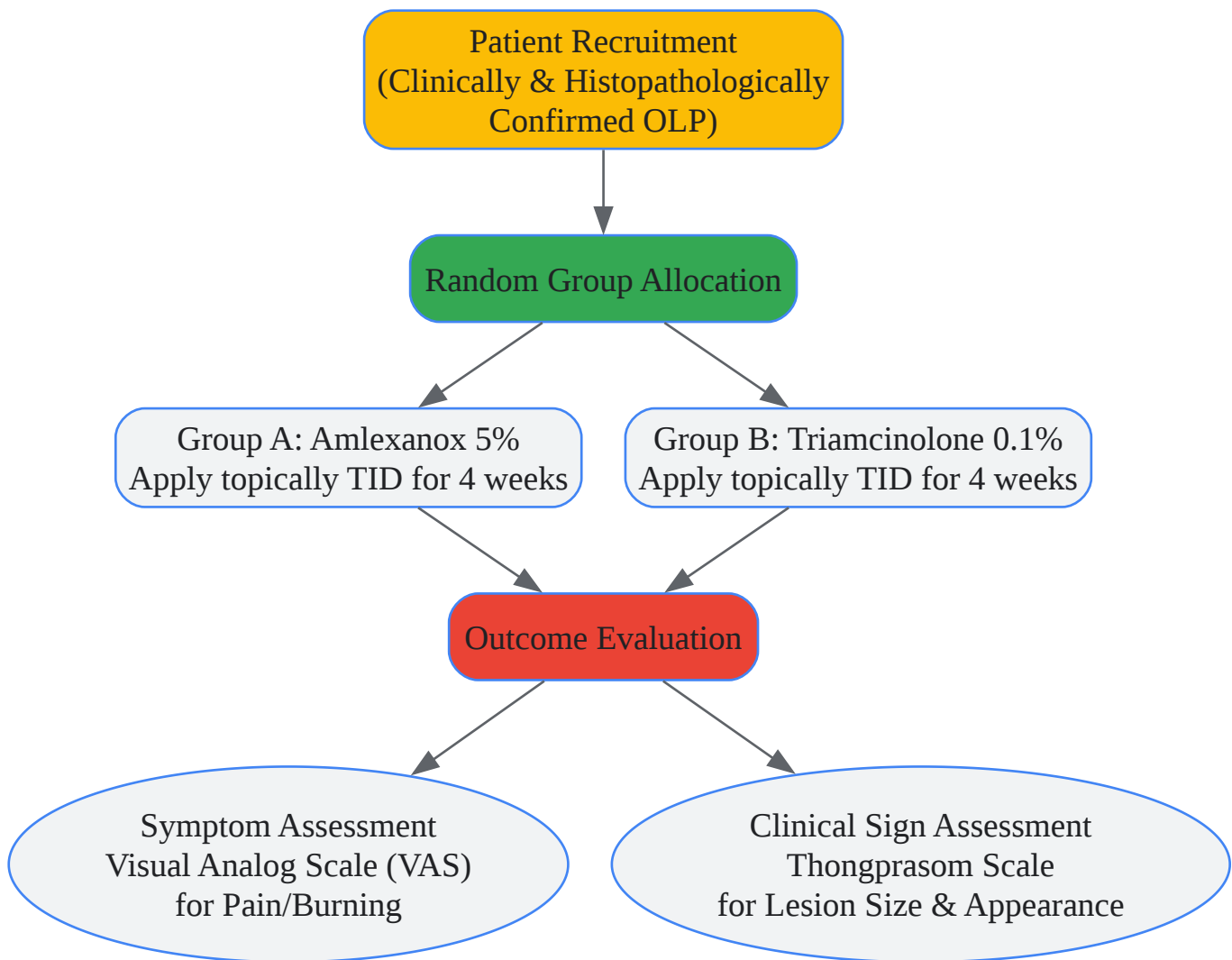
For research and development purposes, a deeper look into the experimental protocols and data from key clinical trials is essential.

Representative Clinical Trial Protocol

A 2024 randomized controlled trial provides a robust methodology for comparing these two treatments [1].

- **Participants:** 40 patients with clinically and histopathologically confirmed symptomatic OLP.
- **Intervention:** Patients were randomly assigned to either:
 - **Group A:** Topical 5% **amlexanox** paste.
 - **Group B:** Topical 0.1% triamcinolone acetonide paste.
- **Dosage:** Application at the lesion site, three times daily after meals for four weeks.
- **Primary Outcome Measures:**
 - **Burning Sensation:** Measured weekly using the **Visual Analog Scale (VAS)**.
 - **Clinical Signs:** Evaluated weekly using the **Thongprasom scale** for lesion characteristics.

The workflow of this clinical evaluation is summarized below:



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Quantitative Results from Key Studies

The following table consolidates specific efficacy data from multiple clinical studies to provide a quantitative comparison.

Study Reference	Amlexanox 5% Efficacy Findings	Triamcinolone 0.1% Efficacy Findings
Kumar et al., 2024 [1]	Significant reduction in VAS and lesion size (p=0.000). No significant difference vs. triamcinolone in VAS reduction (p>0.05).	Significant reduction in VAS and lesion size (p=0.000). Superior in reducing lesion size in weeks 2 (p=0.022) and 3 (p=0.013).
Waghmare et al., 2024 [2]	87.75% mean reduction in pain (VAS). 62.2% mean reduction in lesion size. 78.85% mean reduction in erythema.	90.73% mean reduction in pain (VAS). 64.9% mean reduction in lesion size. 88.57% mean reduction in erythema.
PMC Tertiary Care, 2024 [3]	Comparable reduction in erosive area and burning sensation to triamcinolone (no significant difference, P=0.512). Provides earlier onset of pain relief.	Comparable reduction in erosive area and burning sensation to amlexanox (no significant difference, P=0.756).
Goel et al., 2025 (JWAS) [4]	Significant reduction in pain and clinical signs. Improvement remained static after therapy cessation.	Higher efficacy, achieving complete remission. Higher chance of recurrence after therapy cessation.

Clinical Guidance for Professionals

- **First-Line Treatment:** Topical corticosteroids, including **triamcinolone acetonide**, are universally recognized as the **first-line treatment** for symptomatic OLP due to their potent anti-inflammatory and immunosuppressive effects [5] [6].
- **Consider Amlexanox When: Amlexanox** is a strong alternative, particularly for patients concerned about the side effects of corticosteroids, those with a history of oral candidiasis, or as a first-line option where a favorable safety profile is prioritized [1] [3]. Its mechanism offers a different anti-inflammatory pathway that avoids steroid-related adverse effects.
- **Treatment Strategy:** A potential effective strategy is to use **triamcinolone acetonide for rapid control of severe symptoms**, then transition to **amlexanox for long-term maintenance therapy** to minimize the risk of corticosteroid-related adverse effects [1] [4].

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